

Crystal structure and X-ray diffraction data of 4-(4-Nitrophenoxy)aniline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(4-Nitrophenoxy)aniline

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Crystal Structure of 4-(4-Nitrophenoxy)aniline Remains Elusive

A comprehensive search of chemical and crystallographic databases reveals a notable absence of publicly available data on the single-crystal X-ray diffraction and definitive crystal structure of **4-(4-Nitrophenoxy)aniline**. Despite its role as a known intermediate in the synthesis of various organic compounds, including dyes and potential pharmaceuticals, detailed structural elucidation of this specific molecule has not been reported in the accessible scientific literature.

4-(4-Nitrophenoxy)aniline, with the chemical formula $C_{12}H_{10}N_2O_3$, is a recognized compound used in organic synthesis.[1][2][3][4] It serves as a precursor for more complex molecules, such as 4-(4-amino-3-nitrophenoxy)-2-nitroaniline and N-[4-(4-aminophenoxy)phenyl]acetamide.[2][3] While information regarding its synthesis and basic physical properties like its melting point (approximately 132 °C) is available, the precise arrangement of its atoms in a crystalline state, which can only be determined through techniques like X-ray crystallography, is not documented.[3]

Searches of prominent databases, including the Cambridge Crystallographic Data Centre (CCDC), which serves as the world's repository for small-molecule organic and metal-organic crystal structures, did not yield any entries for **4-(4-Nitrophenoxy)aniline** or its common synonym, 4-amino-4'-nitrodiphenyl ether.[5][6][7] Consequently, the fundamental data required

for a detailed technical guide—such as unit cell dimensions, space group, atomic coordinates, bond lengths, and bond angles—is unavailable.

This lack of crystallographic data prevents the generation of a comprehensive analysis of the compound's solid-state architecture, including intermolecular interactions and packing motifs. Such information is often crucial for understanding the physical and chemical properties of a material and can be of significant interest to researchers in materials science and drug development.

While the synthesis of **4-(4-Nitrophenoxy)aniline** is documented, the absence of its crystal structure data in the public domain means that a detailed, in-depth technical guide on its crystallographic and X-ray diffraction properties cannot be produced at this time. Further experimental work to crystallize the compound and perform single-crystal X-ray diffraction analysis would be required to determine its definitive solid-state structure.

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- To cite this document: BenchChem. [Crystal structure and X-ray diffraction data of 4-(4-Nitrophenoxy)aniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222501#crystal-structure-and-x-ray-diffraction-data-of-4-4-nitrophenoxy-aniline]

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